

Physical properties of 2,3,4,5-Tetrafluorobenzyl bromide (boiling point, density)

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Compound of Interest

Compound Name: 2,3,4,5-Tetrafluorobenzyl bromide

Cat. No.: B1301950

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Technical Guide: Physical Properties of 2,3,4,5-Tetrafluorobenzyl Bromide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **2,3,4,5-Tetrafluorobenzyl bromide** (CAS No. 53001-71-1), a crucial reagent in organic synthesis, particularly in the development of pharmaceuticals and advanced materials. This document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

Core Physical Properties

2,3,4,5-Tetrafluorobenzyl bromide is a clear, colorless to light yellow liquid at room temperature. Its physical characteristics are pivotal for its application in various chemical reactions and processes.

Quantitative Data Summary

The essential physical properties of **2,3,4,5-Tetrafluorobenzyl bromide** are summarized in the table below for quick reference.

Physical Property	Value	Conditions
Boiling Point	107-110 °C	at 65 mmHg
110 °C[1]	at 65 mmHg	
Density	1.81 g/mL[1]	Not specified
Molecular Formula	C ₇ H ₃ BrF ₄ [2]	
Molecular Weight	243.00 g/mol [2]	

Experimental Protocols

The following sections detail the standard methodologies for determining the boiling point and density of liquid compounds like **2,3,4,5-Tetrafluorobenzyl bromide**.

Determination of Boiling Point (Reduced Pressure)

Given that the boiling point of **2,3,4,5-Tetrafluorobenzyl bromide** is reported at a reduced pressure, a vacuum distillation setup is the appropriate method for its determination.

Objective: To measure the temperature at which the vapor pressure of the liquid equals the applied pressure, under vacuum.

Apparatus:

- Round-bottom flask
- Claisen adapter
- Thermometer with adapter
- Condenser
- Receiving flask
- Vacuum source (e.g., vacuum pump)
- Manometer

- Heating mantle
- Stirring bar or boiling chips

Procedure:

- A small sample of **2,3,4,5-Tetrafluorobenzyl bromide** is placed in the round-bottom flask along with a stirring bar or boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled, ensuring all joints are securely sealed to maintain a vacuum.
- The vacuum pump is connected to the system via the vacuum adapter on the receiving flask or a dedicated vacuum take-off. A manometer is included in the line to monitor the pressure.
- The system is evacuated to the desired pressure (e.g., 65 mmHg).
- Once the pressure is stable, the heating mantle is turned on to gently heat the sample.
- The temperature is carefully monitored. The boiling point is recorded as the temperature at which the vapor condenses on the thermometer bulb and a steady stream of distillate is collected in the receiving flask. This temperature should remain constant during the distillation of the pure liquid.
- It is crucial to record the stable pressure from the manometer at which this boiling temperature is observed.

Determination of Density

The density of a liquid can be determined using several methods. The pycnometer method is a common and accurate technique.

Objective: To determine the mass per unit volume of the liquid.

Apparatus:

- Pycnometer (a glass flask with a specific, accurately known volume)

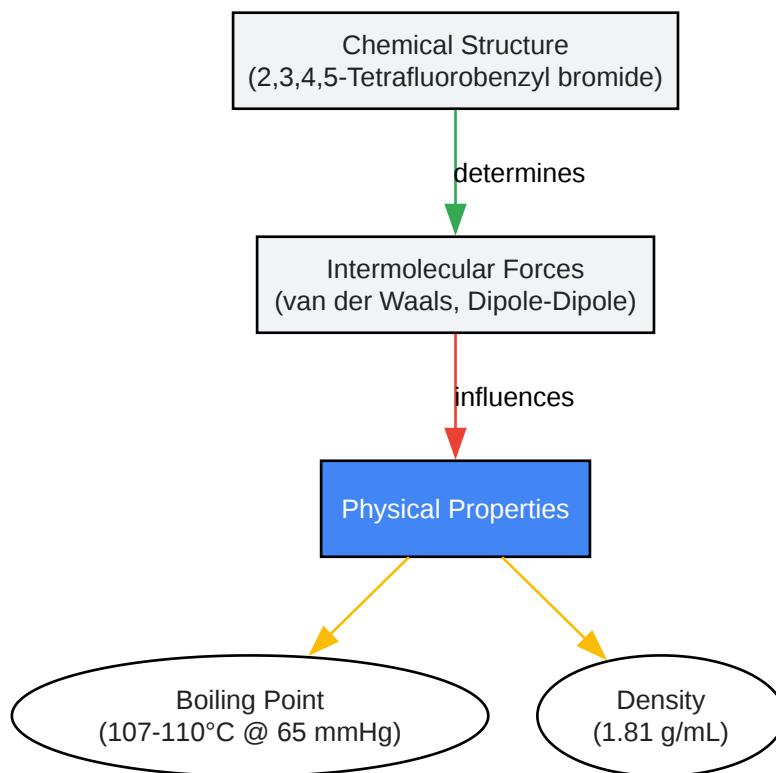
- Analytical balance
- Thermometer
- Water bath (for temperature control)

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately measured on an analytical balance (m_1).
- The pycnometer is then filled with the liquid sample, **2,3,4,5-Tetrafluorobenzyl bromide**. Care is taken to avoid air bubbles.
- The filled pycnometer is placed in a water bath to bring it to a constant, known temperature (e.g., 20°C or 25°C), as density is temperature-dependent.
- The stopper is inserted, and any excess liquid that overflows is carefully wiped from the exterior of the pycnometer.
- The filled pycnometer is weighed on the analytical balance to determine its mass (m_2).
- The mass of the liquid is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer ($m_{\text{liquid}} = m_2 - m_1$).
- The density (ρ) is then calculated by dividing the mass of the liquid by the known volume of the pycnometer (V): $\rho = m_{\text{liquid}} / V$.

Logical Relationships

The physical properties of a molecule like **2,3,4,5-Tetrafluorobenzyl bromide** are a direct consequence of its chemical structure. The following diagram illustrates this fundamental relationship.



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